

# Azide-PEG6-Tos reaction monitoring techniques

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Azide-PEG6-Tos

Cat. No.: S520180

Get Quote

## Azide-PEG6-Tos: Core Properties & Reactions

**Azide-PEG6-Tos** is a heterobifunctional polyethylene glycol derivative extensively used in bioconjugation and PROTAC synthesis [1] [2]. Its structure features two key functional groups connected by a six-unit polyethylene glycol (PEG) spacer [3].

The table below summarizes its fundamental characteristics and reactive functionalities:

Property Category	Description
<b>Chemical Characteristics</b>   <b>CAS Number:</b> 906007-10-1 <b>Molecular Formula:</b> C <sub>19</sub> H <sub>31</sub> N <sub>3</sub> O <sub>8</sub> S <b>Molecular Weight:</b> 461.53 g/mol <b>Appearance:</b> Colorless to light yellow liquid [1] [2] [3]     <b>Azide Group (N<sub>3</sub>)</b>   <b>Primary Reactions:</b> Click Chemistry [4] [1] <b>With Alkynes (CuAAC):</b> Forms a stable triazole linkage via copper-catalyzed cycloaddition [1]. <b>With BCN/DBCO (SPAAC):</b> Undergoes copper-free, strain-promoted alkyne-azide cycloaddition [1].     <b>Tosylate Group (OTs)</b>   <b>Reactivity:</b> Serves as a superior leaving group [4] [2]. <b>Primary Reaction:</b> Nucleophilic substitution (S <sub>N</sub> 2) [5]. <b>Nucleophiles:</b> Amines, thiols, alkoxides, and azide ions (N <sub>3</sub> <sup>-</sup> ) to form alkyl azides [5].	

## Reaction Monitoring & Analysis Techniques

Although explicit monitoring techniques for **Azide-PEG6-Tos** were not detailed, standard analytical methods can be applied to track its reactions based on the functional groups involved.

## Thin-Layer Chromatography (TLC)

- **Principle:** Monitor consumption of starting material and formation of product based on differences in polarity.
- **Application:** The reaction mixture is spotted against a pure sample of **Azide-PEG6-Tos**. The disappearance of the starting material spot and appearance of a new product spot indicates progress.
- **Visualization:** Since the azide group is not UV-active, the tosyl group's aromatic ring allows visualization under UV light (254 nm). Chemical stains specific to azides (like phosphomolybdic acid) can also be used.

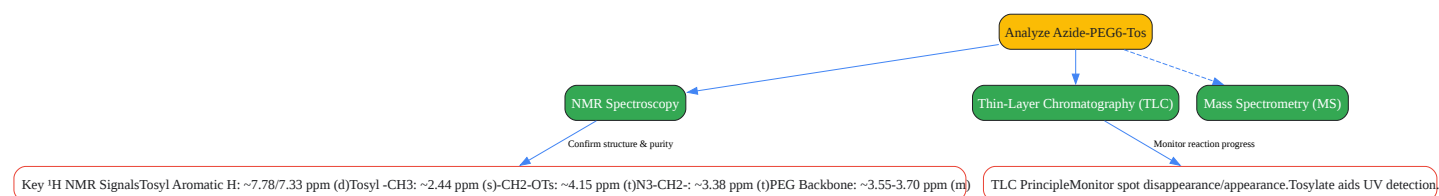
## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful technique for confirming the structure of **Azide-PEG6-Tos** and monitoring its conversion. Key characteristic signals in its  $^1\text{H}$  NMR spectrum are as follows [3]:

Proton Environment	Chemical Shift ( $\delta$ , ppm)	Multiplicity
Aromatic H (ortho to $\text{SO}_2$ , Tosyl)	~7.78	Doublet
Aromatic H (meta to $\text{SO}_2$ , Tosyl)	~7.33	Doublet
- $\text{CH}_3$ (Tosyl)	~2.44	Singlet
- $\text{CH}_2$ -OTs	~4.15	Triplet
$\text{N}_3$ - $\text{CH}_2$ -	~3.38	Triplet
- $\text{OCH}_2\text{CH}_2\text{O}$ - (PEG backbone)	~3.55-3.70	Multiplet

- **Monitoring Reactions:** Track the disappearance of the characteristic tosyl methyl singlet (~2.44 ppm) or the methylene triplet next to the tosylate (~4.15 ppm) during nucleophilic substitution. For click chemistry, the azide proton signal (~3.38 ppm) can be monitored, though the formation of the triazole product is more clearly observed by the appearance of new aromatic proton signals.

The relationships between the compound's structure and its analysis can be visualized in the following workflow:



[Click to download full resolution via product page](#)

## Safety & Handling Guidelines

Handling azide-containing compounds requires strict adherence to safety protocols due to potential hazards [5].

- **General Hazards:** Inorganic azide salts (e.g.,  $\text{NaN}_3$ ) can form highly explosive heavy metal azides (e.g., lead or mercury azide) upon contact with certain metals and are sensitive to heat, shock, or acid (which forms volatile and toxic  $\text{HN}_3$ ) [5].
- **Stability of Organic Azides:** While organic azides like **Azide-PEG6-Tos** are generally more stable, they should still be treated with caution. **Never use dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) as a solvent** with azides, as it can lead to the formation of highly explosive diazidomethane [5].
- **Safe Practices:** Conduct reactions on a small scale behind a blast shield, use dilute concentrations, and avoid contact with heavy metal salts [5].

## Troubleshooting Common Experimental Issues

The table below addresses potential problems and solutions based on the compound's chemistry:

Problem	Possible Cause	Suggested Solution
<b>Low Yield in Tosylate Displacement</b>	The tosylate is a good, but not excellent, leaving group; reaction may be slow or incomplete.	Ensure strong nucleophile (e.g., use sodium azide, not a weak amine without base activation). Use polar aprotic solvent (e.g., DMSO, DMF) to enhance reaction rate [5].
<b>Slow Click Chemistry Reaction</b>	Inactive copper catalyst for CuAAC; or unstable BCN/DBCO for SPAAC.	For CuAAC: Freshly prepare Cu(I) source (e.g., CuBr with ascorbate). For SPAAC: Confirm alkyne reagent integrity and avoid storage in non-anhydrous solvents [1].
<b>Unintended Side Products</b>	Hydrolysis of the tosylate group or degradation of the azide.	Use anhydrous solvents and conditions for tosylate substitution. Keep the compound cool, protected from light and moisture during storage [6]. Avoid exposing it to strong acids [5].
<b>Poor Solubility</b>	Despite the PEG spacer, solubility may be low in certain buffers.	The 6 PEG units are designed to increase aqueous solubility [4]. If issues persist, consider pre-dissolving in a small amount of a water-miscible co-solvent like DMSO before adding to the aqueous reaction mixture [3].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Azide-PEG6-Tos | PROTAC Linkers [medchemexpress.com]
2. Azide-PEG6-Tos | 906007-10-1 [amp.chemicalbook.com]
3. Buy Azide-PEG6-Tos | 906007-10-1 | >98% [smolecule.com]
4. - Azide - PEG , 906007-10-1 | BroadPharm 6 Tos [broadpharm.com]

5. of Reactions - Substitution, Reduction, Rearrangements, and... Azides

[masterorganicchemistry.com]

6. Azide-PEG6-Tos,cas906007-10-1 [ruixibiotech.com]

To cite this document: Smolecule. [Azide-PEG6-Tos reaction monitoring techniques]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b520180#azide-peg6-tos-reaction-monitoring-techniques]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** info@smolecule.com

**Web:** www.smolecule.com